

Personal protective equipment for handling 2-Hydroxy-3-phenoxypropyl acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-3-phenoxypropyl
acrylate

Cat. No.: B102866

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Essential Safety and Handling Guide for 2-Hydroxy-3-phenoxypropyl acrylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxy-3-phenoxypropyl acrylate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Hydroxy-3-phenoxypropyl acrylate**
- Synonyms: PGEA, Acrylic Acid 2-Hydroxy-3-phenoxypropyl Ester^[1]
- CAS Number: 16969-10-1

Hazard Identification and GHS Classification

2-Hydroxy-3-phenoxypropyl acrylate is classified as a hazardous substance.^[2] Key hazards are summarized below.

Hazard Statement	GHS Classification	Pictogram(s)	Signal Word
H302: Harmful if swallowed	Acute toxicity, oral (Category 4) [3]	Warning	
H315: Causes skin irritation	Skin corrosion/irritation (Category 2) [3] [4]	Warning	
H317: May cause an allergic skin reaction	Sensitization, Skin (Category 1) [3] [4] [5]	Warning	
H318/H319: Causes serious eye damage/irritation	Serious eye damage/eye irritation (Category 1/2A) [1] [3] [4] [5]	Danger	
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3) [1] [3]	Warning	
H411: Toxic to aquatic life with long lasting effects	Hazardous to the aquatic environment, long-term (Chronic) - Category Chronic 2 [5]	None	
H351: Suspected of causing cancer	Carcinogenicity (Category 2) [4]	Warning	

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is the first line of defense against exposure. The following table outlines the minimum recommended PPE for handling **2-Hydroxy-3-phenoxypropyl acrylate**.[\[6\]](#)

Protection Type	Specification
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield may be required for larger quantities or when transferring the chemical.[6]
Skin Protection	Chemical-resistant gloves (Nitrile gloves are recommended as they are more protective against acrylates than latex or vinyl).[7][8] A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	Work should be conducted in a chemical fume hood to minimize inhalation of vapors.[6] If ventilation is insufficient, a NIOSH-approved respirator may be required.[6]

Operational Plan: Handling and Storage

Engineering Controls:

- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood. [1][6]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible.[6]

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before use.
- Avoid all personal contact, including inhalation of vapors or mists.[2][4]
- Wear the appropriate PPE as specified above.[4]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]
- Keep containers securely sealed when not in use.[2]

- Wash hands thoroughly after handling.[4]

Storage Requirements:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2][4]
- Keep containers tightly closed.[4]
- Store away from incompatible materials such as oxidizing agents, reducing agents, acids, and bases.[4]
- Polymerization may occur at elevated temperatures or upon depletion of inhibitor.[2][4]

Disposal Plan

Proper disposal of **2-Hydroxy-3-phenoxypropyl acrylate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

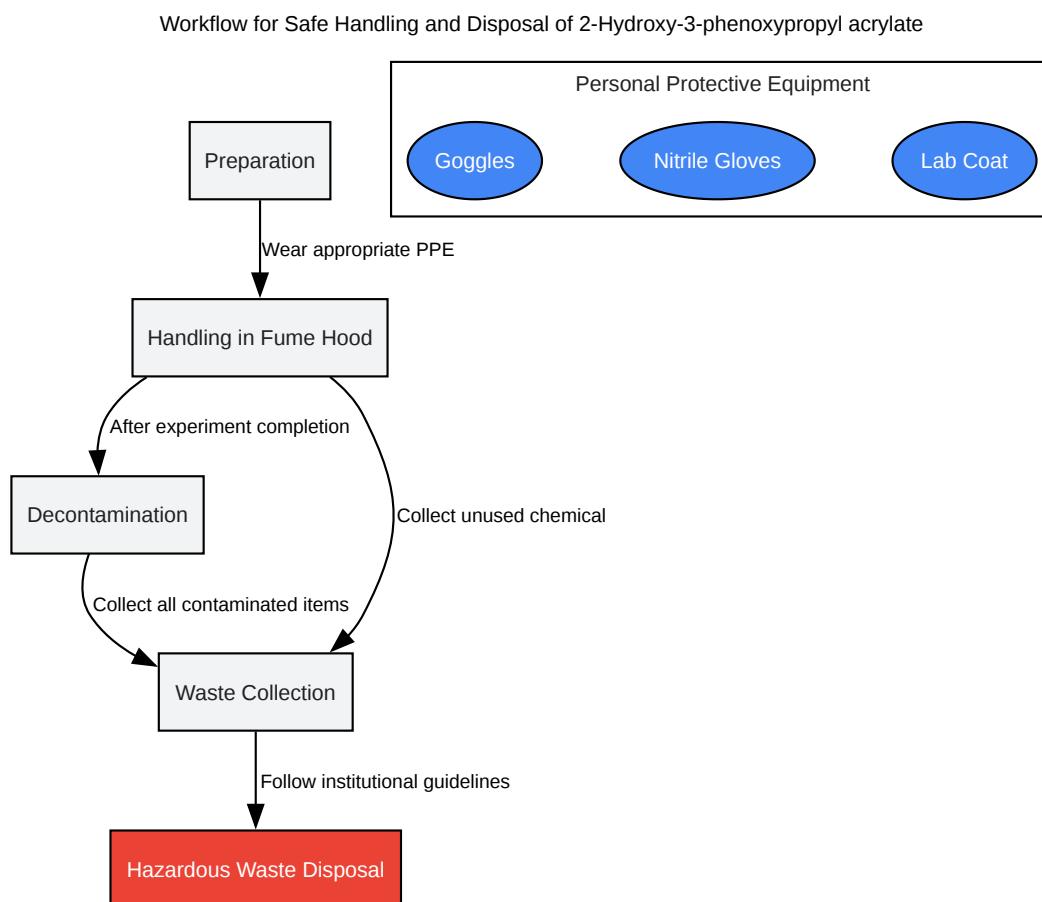
Unused/Excess Product:

- Do NOT pour down the drain.[2]
- Collect in a clearly labeled, sealed, and appropriate hazardous waste container.
- Dispose of through your institution's hazardous waste management program.[1] This may involve a licensed chemical destruction plant or controlled incineration.[1]

Contaminated Materials:

- All contaminated items (e.g., gloves, absorbent materials, pipette tips) must be collected in a sealed bag or container.[6]
- Label the container as hazardous waste containing **2-Hydroxy-3-phenoxypropyl acrylate**.
- Dispose of according to your institution's hazardous waste procedures.

Experimental Workflow: Safe Handling and Disposal



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Caption: Logical workflow for the safe handling and disposal of **2-Hydroxy-3-phenoxypropyl acrylate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Hydroxy-3-phenoxypropyl acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102866#personal-protective-equipment-for-handling-2-hydroxy-3-phenoxypropyl-acrylate]

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